

Safeguarding Your Laboratory: Proper Disposal of Dimethoxymethylvinylsilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethoxymethylvinylsilane

Cat. No.: B103025

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents is paramount to ensuring a secure laboratory environment. **Dimethoxymethylvinylsilane**, a versatile silane compound, requires strict adherence to proper disposal protocols due to its hazardous properties. This guide provides essential, step-by-step information for its safe management and disposal.

Key Safety and Hazard Information

Dimethoxymethylvinylsilane is a highly flammable liquid and vapor that can cause skin and eye irritation and may lead to respiratory irritation.^{[1][2][3][4]} It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area, away from heat, sparks, and open flames.^{[2][3][5]}

Quantitative Data Summary

For quick reference, the table below summarizes the key quantitative safety data for **Dimethoxymethylvinylsilane**.

| Property | Value |
|----------------------------|-------------------------------------------------------------------------------------------------------------------|
| Flash Point | 3 °C (37.4 °F) - closed cup[1] |
| Boiling Point | 104-106 °C[1][6] |
| Density | 0.884 - 0.89 g/mL at 25 °C[1][6] |
| UN Number | 1993 or 2238[2][7] |
| GHS Hazard Classifications | Flammable Liquid 2, Skin Irritation 2, Eye Irritation 2, Specific Target Organ Toxicity - Single Exposure 3[1][4] |

Detailed Protocol for Disposal

Adherence to the following step-by-step protocol is mandatory for the safe disposal of **Dimethoxymethylvinylsilane**.

Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure you are wearing the following PPE:

- Eye Protection: Chemical safety goggles or a face shield.[1][2][3]
- Hand Protection: Neoprene or nitrile rubber gloves.[3]
- Skin and Body Protection: A lab coat or other suitable protective clothing.[2][3]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[2][3]

Waste Collection

- Unused or Surplus Material: Unused or surplus **Dimethoxymethylvinylsilane** should be treated as hazardous waste. Do not attempt to dispose of it down the drain.[5]
- Empty Containers: Empty containers retain flammable vapors and are hazardous.[2][3] They must be handled with the same precautions as the chemical itself. Do not cut, weld, or puncture empty containers.[2]

- Contaminated Materials: Any materials used to clean up spills, such as absorbent pads or vermiculite, should also be collected and treated as hazardous waste.[\[5\]](#)

Waste Storage and Labeling

- Container: Store all waste **Dimethoxymethylvinylsilane** and contaminated materials in a tightly sealed, properly labeled container. The container should be compatible with the chemical.
- Labeling: The waste container must be clearly labeled as "Hazardous Waste: **Dimethoxymethylvinylsilane**" and include the appropriate hazard pictograms (flammable liquid, irritant).
- Storage Location: Store the sealed waste container in a cool, dry, and well-ventilated area designated for hazardous waste, away from ignition sources.[\[3\]](#)[\[5\]](#)

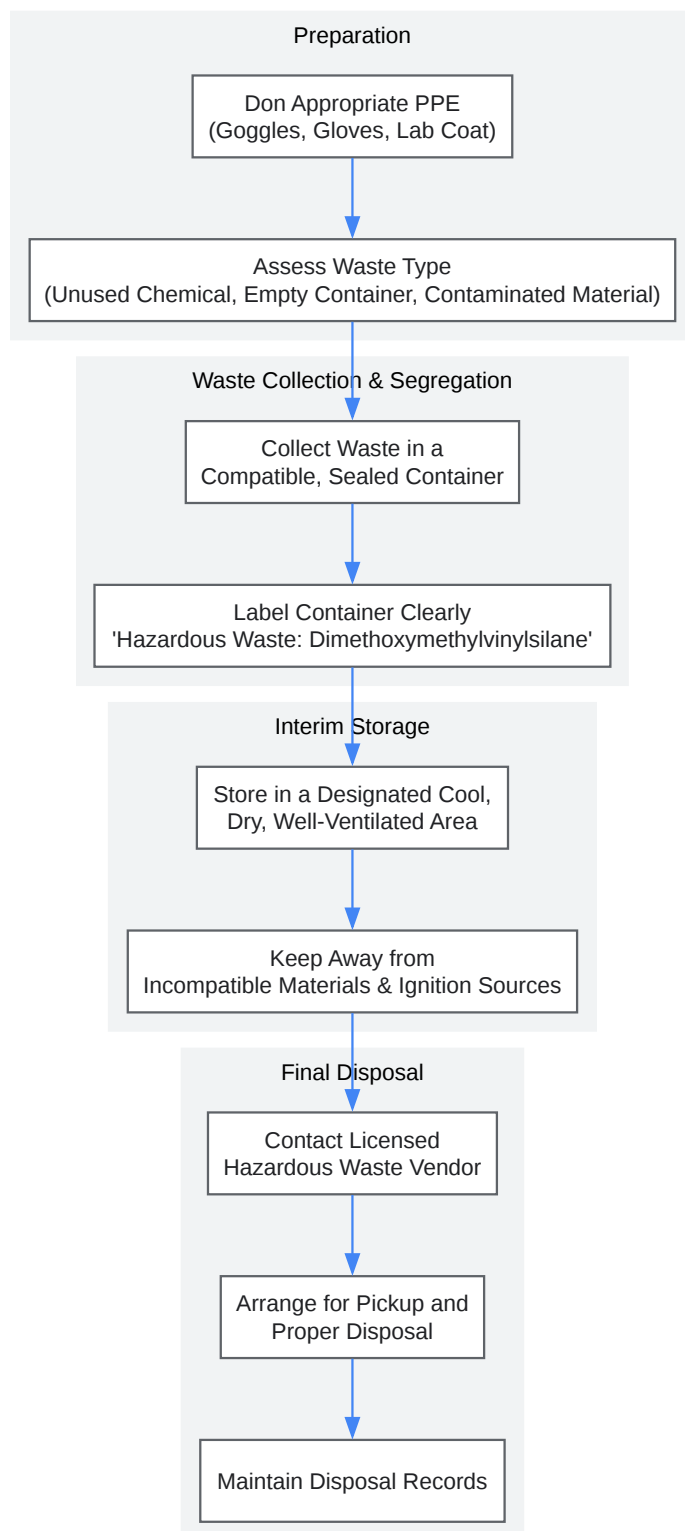
Final Disposal

- Licensed Disposal Company: The disposal of **Dimethoxymethylvinylsilane** must be handled by a licensed hazardous waste disposal company.[\[3\]](#)[\[5\]](#)
- Regulatory Compliance: Ensure that all disposal activities comply with local, state, and national environmental regulations.[\[3\]](#)[\[5\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Dimethoxymethylvinylsilane**.

Dimethoxymethylvinylsilane Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **Dimethoxymethylvinylsilane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dimethoxymethylvinylsilane 97 16753-62-1 [sigmaaldrich.com]
- 2. Dimethoxymethylvinylsilane(16753-62-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. gelest.com [gelest.com]
- 4. Vinylmethyldimethoxysilane | C₅H₁₂O₂Si | CID 85589 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chemicalbook.com [chemicalbook.com]
- 6. chemimpex.com [chemimpex.com]
- 7. calpaclab.com [calpaclab.com]
- To cite this document: BenchChem. [Safeguarding Your Laboratory: Proper Disposal of Dimethoxymethylvinylsilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103025#dimethoxymethylvinylsilane-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com